

# Health and Safety Profile of 2,2-Dimethyl-3-pentanol: A Technical Guide

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## Compound of Interest

Compound Name: 2,2-Dimethyl-3-pentanol

Cat. No.: B1582833

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Disclaimer: This document provides a summary of available health and safety information for **2,2-Dimethyl-3-pentanol**. It is intended for informational purposes for a professional audience and should not be substituted for a formal risk assessment or Safety Data Sheet (SDS). Always consult the primary SDS and relevant regulatory documentation before handling this chemical.

## Executive Summary

**2,2-Dimethyl-3-pentanol** is a flammable liquid classified as an irritant for the skin, eyes, and respiratory system.<sup>[1]</sup> While specific quantitative toxicological data for this compound is limited in publicly available literature, information from structurally related aliphatic alcohols suggests that it should be handled with appropriate personal protective equipment and engineering controls to minimize exposure. This guide summarizes the known physical and chemical properties, hazard classifications, and general safety precautions for **2,2-Dimethyl-3-pentanol**. It also provides an overview of the metabolism of related branched-chain alcohols and the general effects of aliphatic alcohols on cellular signaling pathways to offer a broader toxicological context.

## Physicochemical Properties

A summary of the key physical and chemical properties of **2,2-Dimethyl-3-pentanol** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for implementing appropriate storage and handling procedures.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	[1]
Molecular Weight	116.20 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	132 - 134 °C	[2]
Flash Point	38 °C (100.4 °F) - closed cup	
Density	0.825 g/mL at 25 °C	
Water Solubility	8200 mg/L @ 25 °C (experimental)	[3]

## Hazard Identification and Classification

**2,2-Dimethyl-3-pentanol** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and irritant properties.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Data sourced from PubChem CID 19871 and Sigma-Aldrich SDS.[1]

## Toxicological Information

Specific quantitative toxicological data for **2,2-Dimethyl-3-pentanol**, such as LD50 (oral, dermal, inhalation) values, are not readily available in the reviewed literature. For a structurally related compound, 3-Methyl-3-pentanol, the oral LD50 in rats is reported as 710 mg/kg. The toxicological properties of 2,4-Dimethyl-3-pentanol have not been fully investigated.[4]

## General Toxicity of Aliphatic Alcohols

Studies on other aliphatic alcohols indicate that their toxicity can be influenced by the number of carbon atoms, with greater toxicity observed with a higher carbon count. The primary mechanism of action for simple aliphatic alcohols is believed to be a nonspecific disruption of cell membranes.[5][6][7] High doses of tertiary alcohols like tert-butanol can produce ataxia and hypoactivity.[8]

## Genotoxicity and Carcinogenicity

There is no specific information available in the searched literature regarding the genotoxicity or carcinogenicity of **2,2-Dimethyl-3-pentanol**. For the related compound 2,4-Dimethyl-3-pentanol, it is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[4] Studies on compounds containing a 2-ethylhexyl moiety suggest a potential for hepatocarcinogenicity in rodents.[9]

## Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **2,2-Dimethyl-3-pentanol** are not available in the public domain. However, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are typically followed for the testing of chemicals. These guidelines provide a framework for assessing various endpoints such as acute toxicity, irritation, and genotoxicity.[10][11][12][13][14]

## Example of a Generic Acute Oral Toxicity Study Protocol (Based on OECD Guideline 423)

This is a generalized procedure and has not been specifically applied to **2,2-Dimethyl-3-pentanol** in the available literature.

Caption: Generalized workflow for an acute oral toxicity study based on OECD Guideline 423.

## Metabolism and Signaling Pathways

### Metabolism of Branched-Chain Alcohols

Specific metabolic pathways for **2,2-Dimethyl-3-pentanol** have not been elucidated in the available literature. However, the metabolism of branched-chain alcohols generally occurs in the liver. Tertiary alcohols, such as tert-butanol, are largely metabolized by oxidation.[8] The metabolism of branched-chain amino acids can lead to the formation of branched-chain alcohols.[15] The Ehrlich pathway is a key route for the formation of higher alcohols from amino acids by yeast.[16]

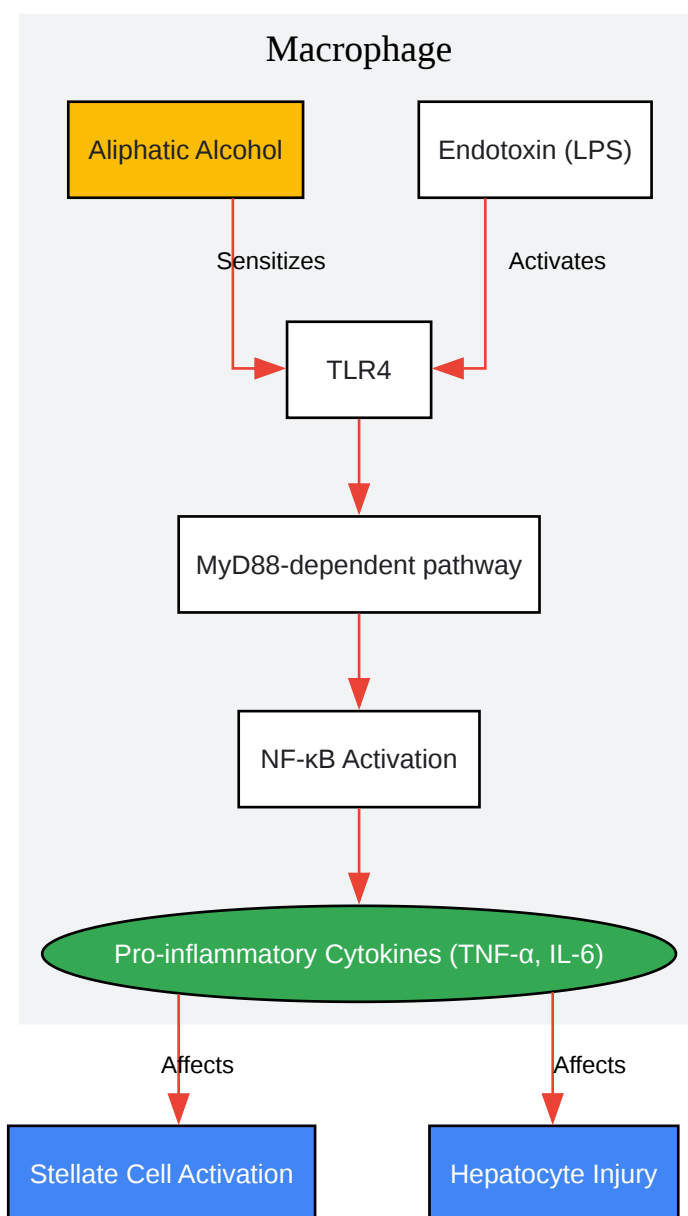


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Caption: Generalized metabolic pathway for the formation of branched-chain alcohols from amino acids.

### Signaling Pathways Affected by Aliphatic Alcohols

The precise effects of **2,2-Dimethyl-3-pentanol** on cellular signaling are unknown. In general, aliphatic alcohols can exert effects on various signaling pathways, often through their interaction with cell membranes.[6][7] Ethanol, a well-studied aliphatic alcohol, is known to modulate several receptor tyrosine kinases and intracellular kinases.[17] In the liver, alcohol can trigger inflammatory signaling pathways, in part through the activation of Toll-like receptor 4 (TLR4) signaling in macrophages.[18]



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Caption: Simplified diagram of alcohol-induced inflammatory signaling in the liver via TLR4.

## Handling and Safety Precautions

Based on the GHS classification, the following handling and safety precautions are recommended.

## Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a respirator with an appropriate organic vapor cartridge.

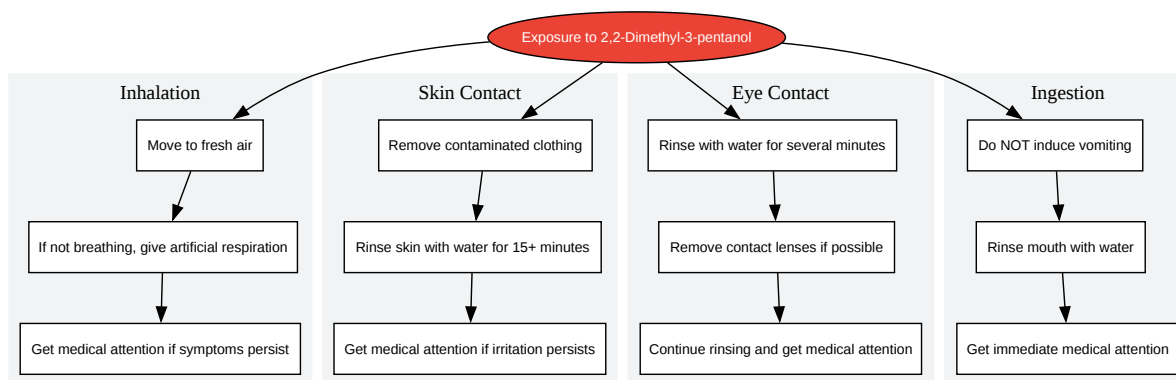
## Engineering Controls

- Work in a well-ventilated laboratory, preferably in a chemical fume hood.
- Use explosion-proof electrical/ventilating/lighting equipment.
- Ground and bond containers when transferring material to prevent static discharge.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Get medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Get medical attention.

First aid measures are general recommendations from various SDS for aliphatic alcohols.



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Caption: First aid procedures for exposure to **2,2-Dimethyl-3-pentanol**.

## Conclusion

**2,2-Dimethyl-3-pentanol** is a flammable liquid that poses an irritation hazard to the skin, eyes, and respiratory system. While specific, in-depth toxicological data is lacking, the available information necessitates careful handling using appropriate personal protective equipment and engineering controls. The provided information on related compounds and general mechanisms of alcohol toxicity and metabolism serves as a preliminary guide for risk assessment. Further toxicological studies are required to fully characterize the health and safety profile of this compound.

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